

Long-Term Outcomes of Enbucrilate for Surgical Incision Closure: A Comparative Guide

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Compound of Interest

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The closure of surgical incisions is a critical step in ensuring optimal wound healing and minimizing postoperative complications. While traditional methods like sutures and staples have been the standard of care, tissue adhesives, particularly **enbucrilate** (n-butyl cyanoacrylate), have emerged as a prominent alternative. This guide provides a comprehensive comparison of the long-term outcomes associated with **enbucrilate** use in surgical incisions, supported by experimental data and detailed methodologies.

Comparative Analysis of Long-Term Outcomes

Enbucrilate has been evaluated against standard closure methods in various surgical contexts, with long-term follow-up assessing cosmetic outcomes, complication rates, and patient satisfaction.

Cosmetic Outcome

The aesthetic result of a surgical incision is a significant factor for patient satisfaction. Several studies have compared the cosmetic appearance of wounds closed with **enbucrilate** versus traditional sutures, often yielding comparable or occasionally superior results for the tissue adhesive.^{[1][2]} However, some meta-analyses suggest that while early cosmetic outcomes may favor cyanoacrylate tissue adhesives (CTAs), sutures might lead to better cosmetic outcomes in the longer term (beyond 3 months).^[3]

Table 1: Comparison of Cosmetic Outcomes (**Enbucrilate** vs. Sutures)

Study/Analysis	Follow-up Duration	Assessment Scale	Finding
Meta-analysis (2023) [3]	< 1 month	Wound Registry Scale	CTAs showed better cosmetic outcomes.
Meta-analysis (2023) [3]	>1 to ≤3 months	Visual Analog Scale (VAS)	Comparable cosmetic outcomes between CTAs and sutures.
Meta-analysis (2023) [3]	>3 to 12 months	Patient and Observer Scar Assessment Scale (POSAS)	Sutures demonstrated superior cosmetic outcomes.
Randomized Controlled Trial (2020) [1]	Long-term	Not specified	Enbucrilate showed cosmetically better scars than sutures. [1]
Randomized Controlled Trial (2014) [4]	Not specified	Surgeon, independent reviewer, and patient satisfaction	No significant difference in scar width or satisfaction ratings between enbucrilate, another tissue adhesive, and sutures. [4]
Randomized Controlled Trial (2017) [2]	3 months	VAS, modified Hollander Wound Evaluation Score	No significant difference in wound appearance between cyanoacrylate adhesives and sutures. [2]

Complication Rates

Long-term complications such as wound infection, dehiscence (wound separation), and necrosis are critical safety endpoints. Studies generally indicate that **enbucrilate** has a comparable or lower incidence of wound infection compared to sutures, which may be

attributed to its bacteriostatic properties.[1][5][6] However, some systematic reviews have suggested a slightly increased risk of wound dehiscence with tissue adhesives.[7]

Table 2: Comparison of Long-Term Complication Rates (**Enbucrilate** vs. Sutures)

Complication	Enbucrilate Group	Suture Group	Statistical Significance	Source
Wound Infection				
Study 1[1]	16% (inflammation)	23% (inflammation)	Not significant	[1]
Study 2[8]	1% (infection with dehiscence)	4% (infection with dehiscence)	Not significant	[8]
Study 3[5]	0%	3 cases	-	[5]
Wound Dehiscence				
Study 1[5]	16.67% (2 cases)	25% (3 cases)	-	[5]
Meta-analysis[7]	Increased risk	-	Statistically significant (RR 3.29)	[7]
Necrosis				
Study 1[5]	No cases	No cases	-	[5]

Patient-Reported Outcomes

Patient satisfaction is a multifaceted outcome influenced by factors such as pain, convenience, and the final cosmetic result. Several studies indicate higher patient satisfaction with **enbucrilate**, often due to less postoperative pain and the absence of a need for suture removal.[2][9][10]

Table 3: Comparison of Patient-Reported Outcomes (**Enbucrilate** vs. Sutures)

Outcome	Enbucrilate Group	Suture Group	Finding	Source
Postnatal Pain (Episiotomy)	Significantly less pain while walking	More pain	Enbucrilate group became pain-free sooner (mean 18 vs. 25 days, $P < 0.01$).	[9]
Time to Resume Pain-Free Intercourse (Episiotomy)	Mean 34 days	Mean 52 days	Statistically significant ($P < 0.001$).	[9]
Patient Satisfaction (Breast Surgery)	Rated significantly higher	Lower rating	$P < .0001$	[10]
Patient Satisfaction (Skin Cancer Excision)	More satisfied	Less satisfied	Patients spent less time caring for wounds closed with adhesives.[2]	[2]

Tensile Strength

The tensile strength of a closed wound is a measure of its ability to resist rupture. While a critical factor in the immediate postoperative period, its long-term implications relate to the durability of the scar. Studies on the tensile strength of cyanoacrylate adhesives have shown varied results, with some indicating it is comparable to sutures, while others suggest it may be lower, especially in the early stages of healing.[11][12] One study found that the difference in strength of closure between skin glue and subcuticular absorbable sutures was not statistically significant.[11] However, another concluded that wound closures with cyanoacrylate tissue adhesive alone had less tensile strength at 4 days than those closed with sutures.[12]

Experimental Protocols

A clear understanding of the methodologies used to assess these long-term outcomes is crucial for interpreting the data.

Assessment of Cosmetic Appearance

- Vancouver Scar Scale (VSS): This is a widely used scale to assess burn scars but is also adapted for surgical scars. It evaluates four parameters:
 - Vascularity: Scored from 0 (normal) to 3 (purple).
 - Pigmentation: Scored from 0 (normal) to 2 (hyperpigmented).
 - Pliability: Scored from 0 (normal) to 5 (contracture).
 - Height: Scored from 0 (flat) to 3 (>5 mm). The total score ranges from 0 to 13, with a higher score indicating a more severe scar.[\[8\]](#)[\[9\]](#)
- Hollander Wound Evaluation Scale (HWES): This scale assesses six characteristics, with each being scored as either present (1) or absent (0). The total score is the sum of these individual scores, with a lower score indicating a better cosmetic outcome. The characteristics include:
 - Step-off of borders
 - Contour irregularities
 - Margin separation >2mm
 - Edge inversion
 - Excessive inflammation
 - Overall appearance (a 100-mm visual analog scale is often used for this component).[\[13\]](#)
[\[14\]](#)
- Visual Analog Scale (VAS): Patients or clinicians rate the cosmetic appearance of the scar on a 100-mm line, where 0 represents the worst possible scar and 100 represents the best possible scar.[\[2\]](#)

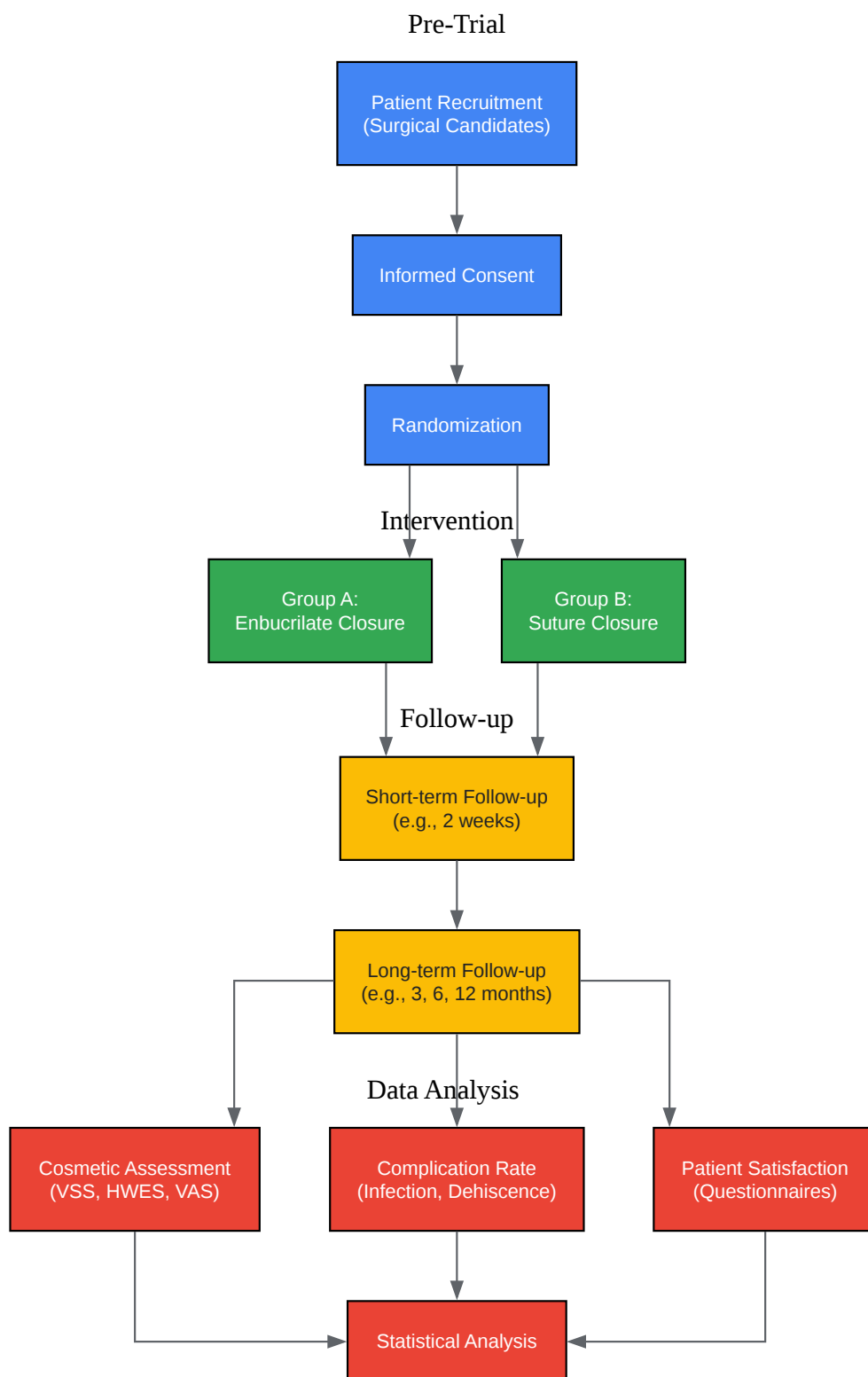
Assessment of Tensile Strength

The tensile strength of a healed incision is typically measured ex vivo using a tensiometer. The general protocol is as follows:

- **Sample Preparation:** A strip of excised tissue containing the healed incision is prepared. The dimensions of the tissue strip are standardized.[5]
- **Mounting:** The tissue strip is mounted between two clamps of the tensiometer.
- **Testing:** The tensiometer applies a controlled pulling force to the tissue strip at a constant rate of elongation until the wound disrupts.[5]
- **Data Acquisition:** The force required to disrupt the wound (peak load) and the amount of elongation are recorded. This data is used to calculate the tensile strength.

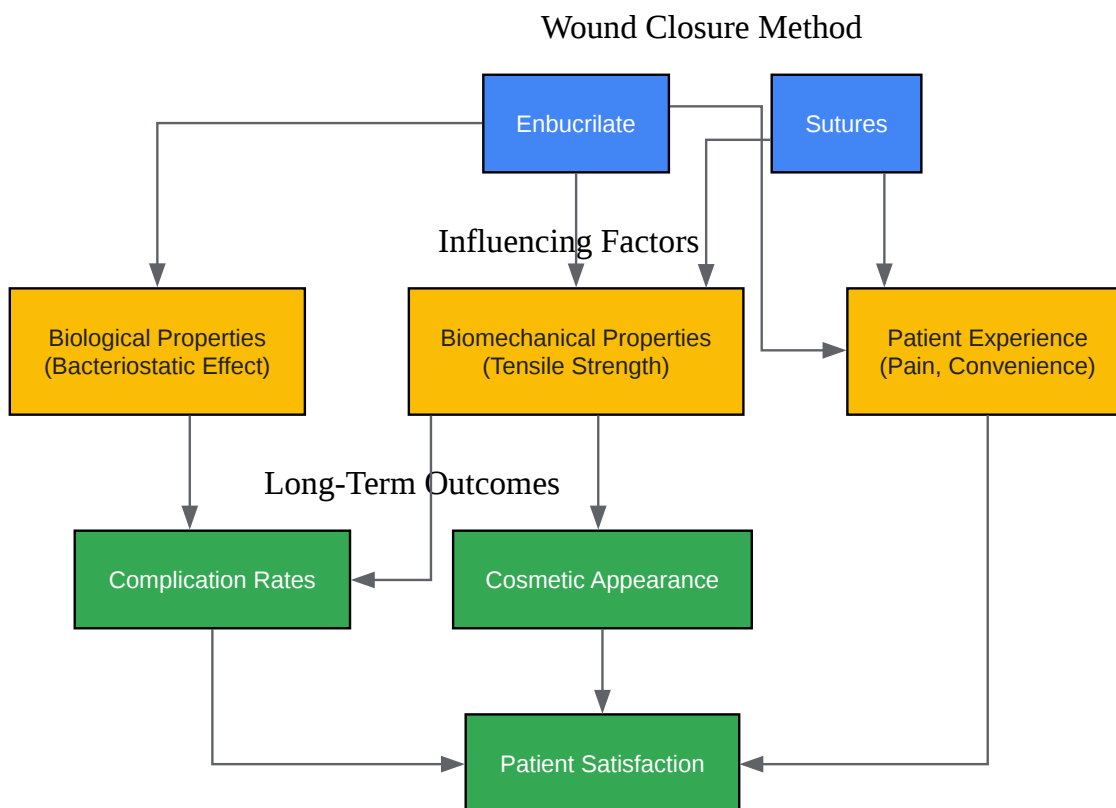
Visualizing the Research Process

The following diagrams illustrate a typical experimental workflow for a clinical trial comparing **enbucrilate** to sutures and the logical relationship of factors influencing long-term outcomes.



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Caption: Experimental workflow of a randomized controlled trial.



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Caption: Factors influencing long-term outcomes.

Conclusion

Enbucrilate presents a valuable alternative to traditional sutures for the closure of surgical incisions, offering benefits such as faster application time, reduced postoperative pain, and potentially lower infection rates.[1][5][10] Long-term cosmetic outcomes are often comparable to sutures, although some evidence suggests sutures may be superior after several months.[1][3] The risk of wound dehiscence may be slightly elevated with tissue adhesives.[7] The choice of wound closure method should be tailored to the specific surgical site, the tension on the wound edges, and patient factors. For low-tension wounds, **enbucrilate** is a safe and effective option with high patient satisfaction.[5][6] Further long-term, large-scale randomized controlled

trials are warranted to continue delineating the specific indications for which **enbucrilate** provides optimal outcomes.

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